

3-Dodecylthiophene CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Dodecylthiophene**

Cat. No.: **B052683**

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An In-depth Technical Guide to **3-Dodecylthiophene**: CAS Number and Safety Data

For researchers, scientists, and drug development professionals, understanding the chemical properties and safety profile of **3-Dodecylthiophene** is paramount for its effective and safe application in the laboratory. This guide provides a comprehensive overview of its identification, physicochemical properties, safety and handling protocols, and a summarized synthesis method.

Chemical Identification

The Chemical Abstracts Service (CAS) number for **3-Dodecylthiophene** is 104934-52-3.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#)

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Dodecylthiophene**.

Property	Value	Source(s)
Molecular Formula	C16H28S	[1] [2] [4]
Molecular Weight	252.46 g/mol	[1] [2] [4]
Appearance	Colorless to light yellow clear liquid	[1] [2] [4]
Density	0.902 g/mL at 25 °C	[1] [4] [5] [6]
Melting Point	-0.15°C (estimate)	[1] [3] [4]
Boiling Point	290 °C (lit.)	[1] [4] [5]
175 °C at 1.8 mmHg	[2]	
Flash Point	>230 °F (>110 °C)	[1] [4]
>113.00 °C (closed cup)	[3]	
Vapor Pressure	0.000276 mmHg at 25°C	[1]
Refractive Index	n _{20/D} 1.488 (lit.)	[1] [4] [5]
n _{20/D} 1.49	[2]	

Safety and Hazard Information

While the toxicological properties of **3-Dodecylthiophene** have not been fully investigated, some hazard information is available.[\[7\]](#) It may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the eyes, skin, and respiratory tract.[\[7\]](#)

Hazard Information	Details	Source(s)
GHS Hazard Statements	H315: Causes skin irritation	[4]
H319: Causes serious eye irritation		[4]
H335: May cause respiratory irritation		[4]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	[3] [4]
P264: Wash skin thoroughly after handling		[3]
P280: Wear protective gloves/protective clothing/eye protection/face protection		
P302+P352: IF ON SKIN: Wash with plenty of water		[3]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing		[3] [4]
WGK (Water Hazard Class) Germany	3 (highly hazardous to water)	[1]

Experimental Protocols

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **3-Dodecylthiophene** and ensure laboratory safety.

- Handling: Use in a well-ventilated area.[3][7] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[6] Avoid contact with skin and eyes and avoid breathing vapors or mist.[7] Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated place.[3] The recommended storage temperature is between 2-8°C.[1][2][4][5] Keep the container tightly closed.[3]

First Aid Measures

In case of exposure, follow these first aid guidelines:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[8]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if symptoms occur.[8]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

Accidental Release Measures

In the event of a spill:

- Ensure adequate ventilation.
- Avoid breathing vapors, mist, or gas.[3]
- Prevent the product from entering drains.[3]
- Contain and collect the spillage using suitable, closed containers for disposal.[3]

Synthesis Protocol Outline

A general method for the synthesis of **3-Dodecylthiophene** involves a Kumada coupling reaction.[1] The process begins with the formation of a Grignard reagent from 1-bromododecane and magnesium in anhydrous tetrahydrofuran (THF).[1] This is followed by the

cross-coupling with 3-bromothiophene using a nickel catalyst, such as [1,3-Bis(diphenylphosphino)propane]dichloronickel(II) (Ni(dppp)Cl₂).^[1] The reaction is typically stirred overnight at room temperature and then quenched.^[1] The final product is purified through extraction and column chromatography.^[1]

Visualizations

Synthesis Workflow

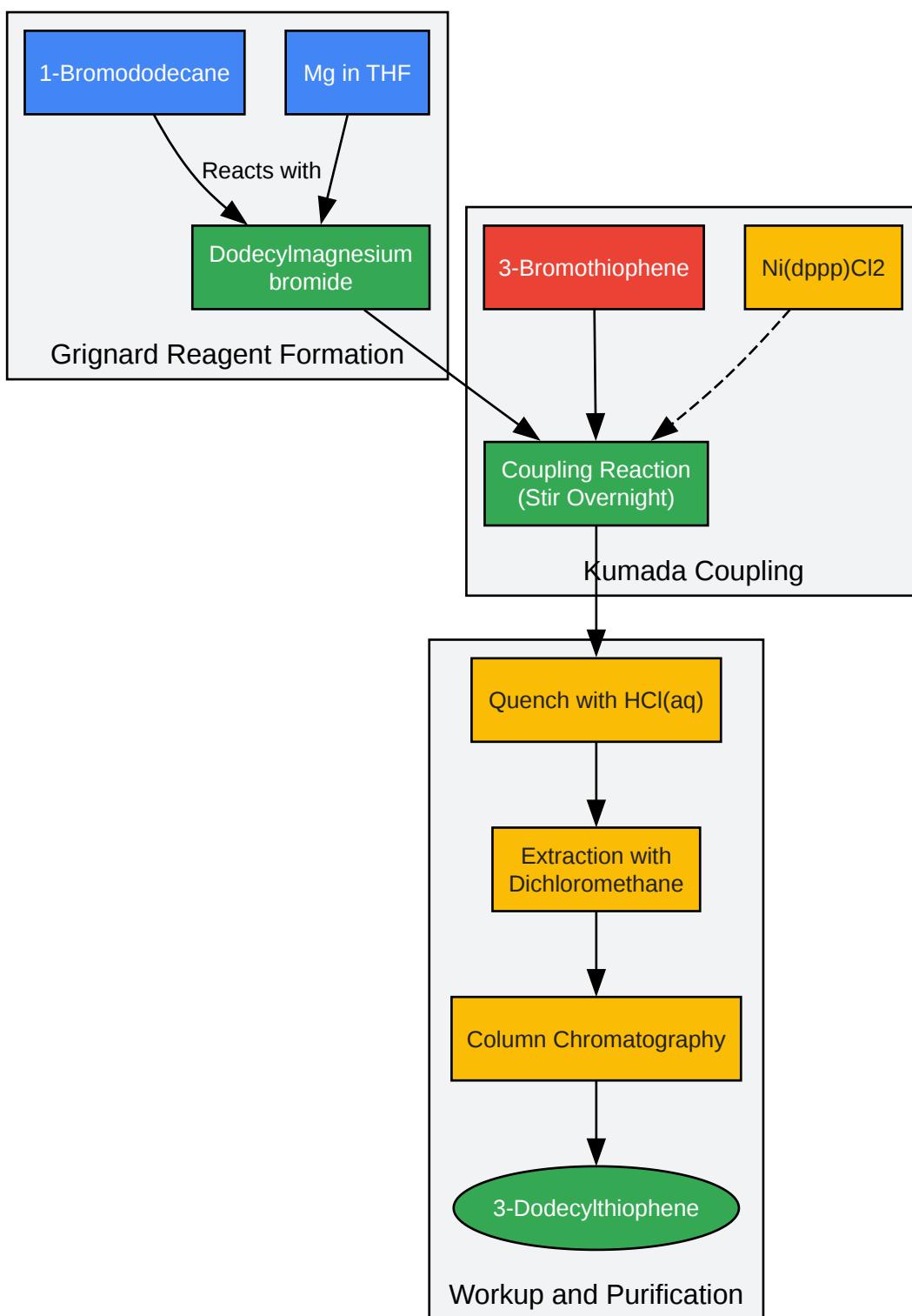


Figure 1: Synthesis Workflow for 3-Dodecylthiophene

[Click to download full resolution via product page](#)**Caption: Synthesis Workflow for 3-Dodecylthiophene**

Laboratory Safety Protocol

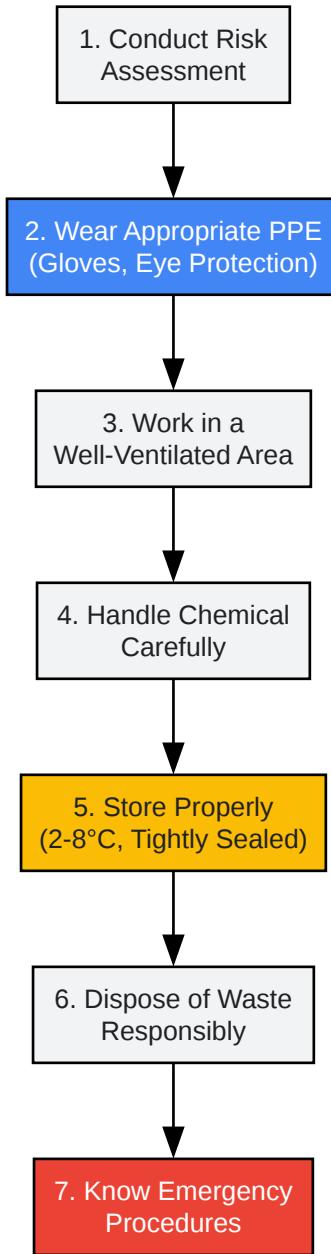


Figure 2: General Laboratory Safety Protocol

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- To cite this document: BenchChem. [3-Dodecylthiophene CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052683#3-dodecylthiophene-cas-number-and-safety-data]

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